

An In-Depth Technical Guide to the Deoxyenterocin Gene Cluster in Streptomyces

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Deoxyenterocin*

Cat. No.: *B1355181*

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Introduction

The genus *Streptomyces* is a prolific source of bioactive secondary metabolites, including many clinically important antibiotics. The genetic blueprints for the biosynthesis of these compounds are organized in biosynthetic gene clusters (BGCs). Understanding the structure, function, and regulation of these BGCs is paramount for the discovery of novel therapeutics and the bioengineering of improved production systems. This technical guide provides a comprehensive analysis of the **deoxyenterocin** gene cluster from *Streptomyces*, focusing on its genetic organization, biosynthetic pathway, and the experimental methodologies required for its study. **Deoxyenterocin**, specifically 5-**deoxyenterocin**, is a polyketide natural product and a key intermediate in the biosynthesis of enterocin, a compound with notable biological activities.

Data Presentation: The Deoxyenterocin (Enterocin) Biosynthetic Gene Cluster of *Streptomyces maritimus*

The biosynthesis of 5-**deoxyenterocin** and enterocin is encoded by the *enc* gene cluster in *Streptomyces maritimus*. This cluster spans approximately 21.3 kb and comprises 20 open reading frames (ORFs). The genetic architecture of this cluster is unique among type II

polyketide synthase (PKS) systems, notably lacking the typical cyclase and aromatase genes. Below is a detailed summary of the genes within this cluster.[\[1\]](#)

Gene Name	Size (amino acids)	Putative Function
encA	427	Polyketide synthase (PKS) alpha subunit (ketosynthase)
encB	420	PKS beta subunit (chain length factor)
encC	82	Acyl carrier protein (ACP)
encD	258	Ketoreductase
encE	-	Transcriptional regulator (MerR family)
encF	417	Thioesterase
encG	299	Acyl-CoA dehydrogenase-like protein
encH	282	Enoyl-CoA hydratase/isomerase
encI	422	3-hydroxyacyl-CoA dehydrogenase
encJ	400	Acetyl-CoA acetyltransferase
encK	289	Methyltransferase
encL	420	Acyl-CoA synthetase
encM	464	FAD-dependent oxygenase
encN	549	Acyl-CoA ligase
encO	130	Unknown function
encP	523	Phenylalanine ammonia lyase
encQ	81	Ferredoxin
encR	401	P450 monooxygenase
encS	215	Transcriptional regulatory protein

encT

482

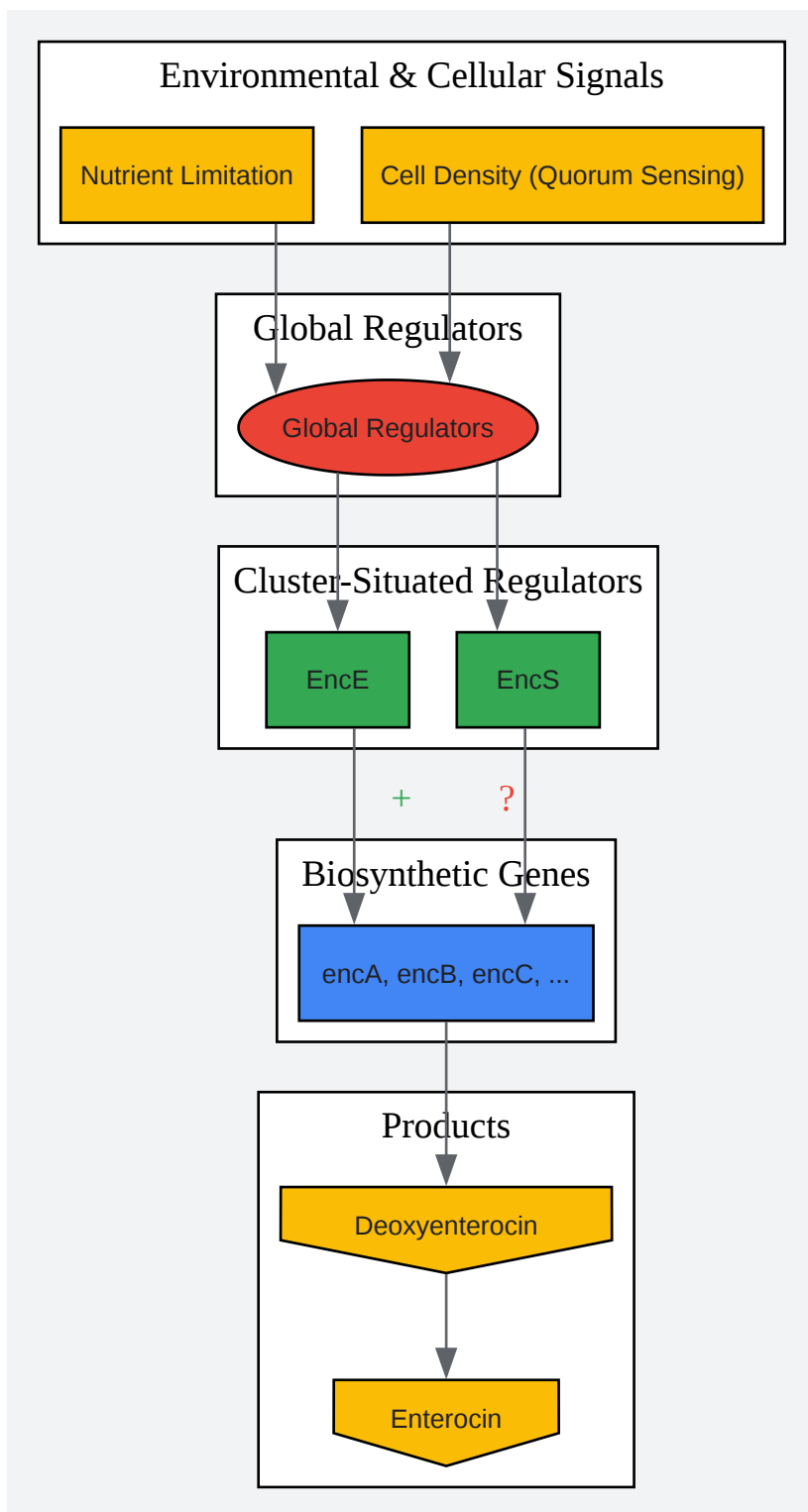
Efflux protein

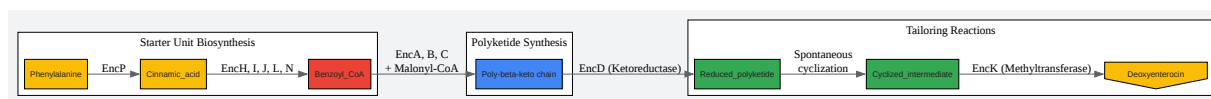
Biosynthetic Pathway and Regulation

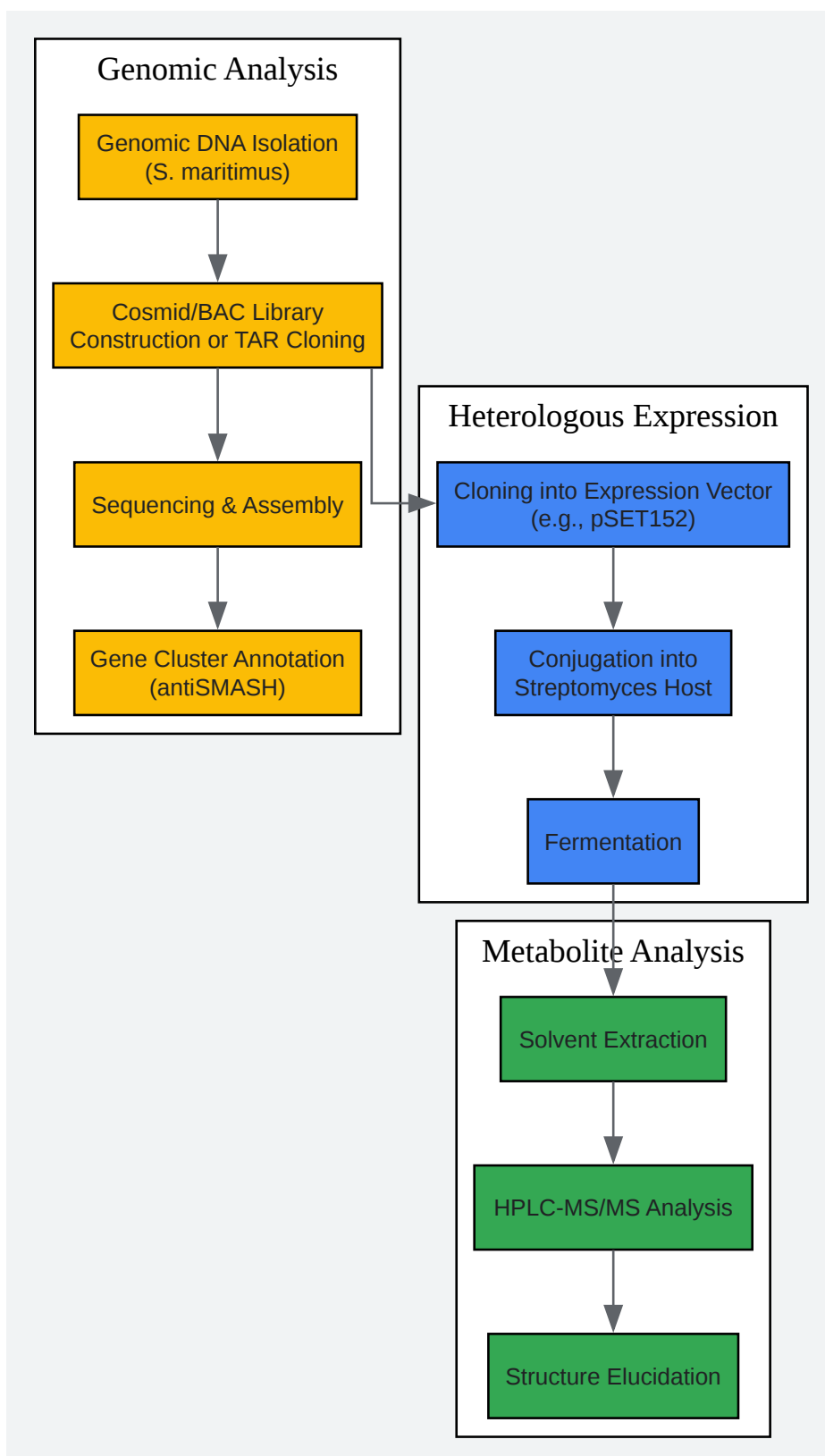
The biosynthesis of 5-**deoxyenterocin** and enterocin is a complex process involving a type II PKS and a series of tailoring enzymes. The pathway is initiated by the formation of a benzoyl-CoA starter unit, a distinctive feature of this cluster.

Signaling and Regulatory Pathway

The expression of the enc gene cluster is tightly regulated to coordinate the production of 5-**deoxyenterocin** and enterocin with the physiological state of the cell. While the complete regulatory network is still under investigation, two putative regulatory genes, encE and encS, have been identified within the cluster.^[1] encE is predicted to encode a transcriptional activator of the MerR family, which typically requires a small molecule inducer for activity. encS is annotated as a transcriptional regulatory protein. These cluster-situated regulators (CSRs) likely integrate signals from the broader cellular environment, such as nutrient availability and cell density, to control the expression of the biosynthetic genes. In many Streptomyces species, the production of secondary metabolites is controlled by a hierarchical cascade of global and pathway-specific regulators, often triggered by signaling molecules like gamma-butyrolactones.







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References

- 1. files.core.ac.uk [files.core.ac.uk]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Deoxyenterocin Gene Cluster in Streptomyces]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1355181#deoxyenterocin-gene-cluster-analysis-in-streptomyces]

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